

Pancuronium Bromide: A Technical Guide for Research Applications

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Compound of Interest

Compound Name: **Pancuronium**

Cat. No.: **B099182**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **pancuronium** bromide for research purposes. It covers reliable suppliers, its mechanism of action, detailed experimental protocols, and essential safety guidelines.

Sourcing Pancuronium Bromide for Research

Obtaining high-purity **pancuronium** bromide is critical for the accuracy and reproducibility of experimental results. A variety of chemical suppliers offer this compound for research use, with specifications varying in terms of purity, formulation, and quantity. Researchers should always request a Certificate of Analysis (CoA) to ensure the product meets their experimental requirements.

Below is a comparative table of notable suppliers of **pancuronium** bromide for research purposes.

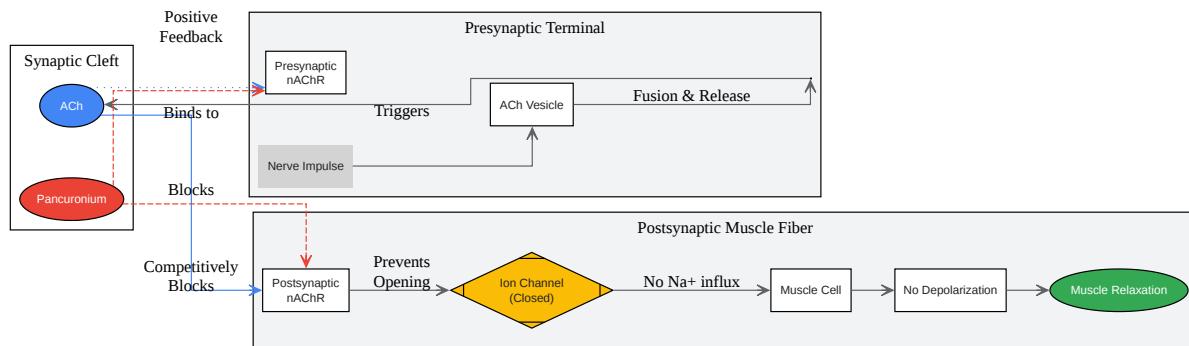
Supplier	Product Name	Purity	Available Quantities	Formulation
Sigma-Aldrich (Merck)	Pancuronium bromide	≥98%	10 mg, 50 mg, 100 mg, 250 mg	Powder
Cayman Chemical	Pancuronium (bromide hydrate)	≥98%	5 mg, 10 mg, 25 mg, 50 mg	Solid
Santa Cruz Biotechnology, Inc.	Pancuronium Bromide	-	-	-
MP Biomedicals	Pancuronium Bromide	-	10 mg, 50 mg, 100 mg, 250 mg	Crystalline Powder
LKT Laboratories, Inc.	Pancuronium Bromide	≥98%	10 mg, 50 mg, 100 mg, 250 mg	White to off-white powder
Biosynth	Pancuronium bromide	-	-	-
United States Pharmacopeia (USP)	Pancuronium Bromide	Reference Standard	500 mg	-
TargetMol	Pancuronium dibromide	99.27%	5 mg, 10 mg, 25 mg	Reagent

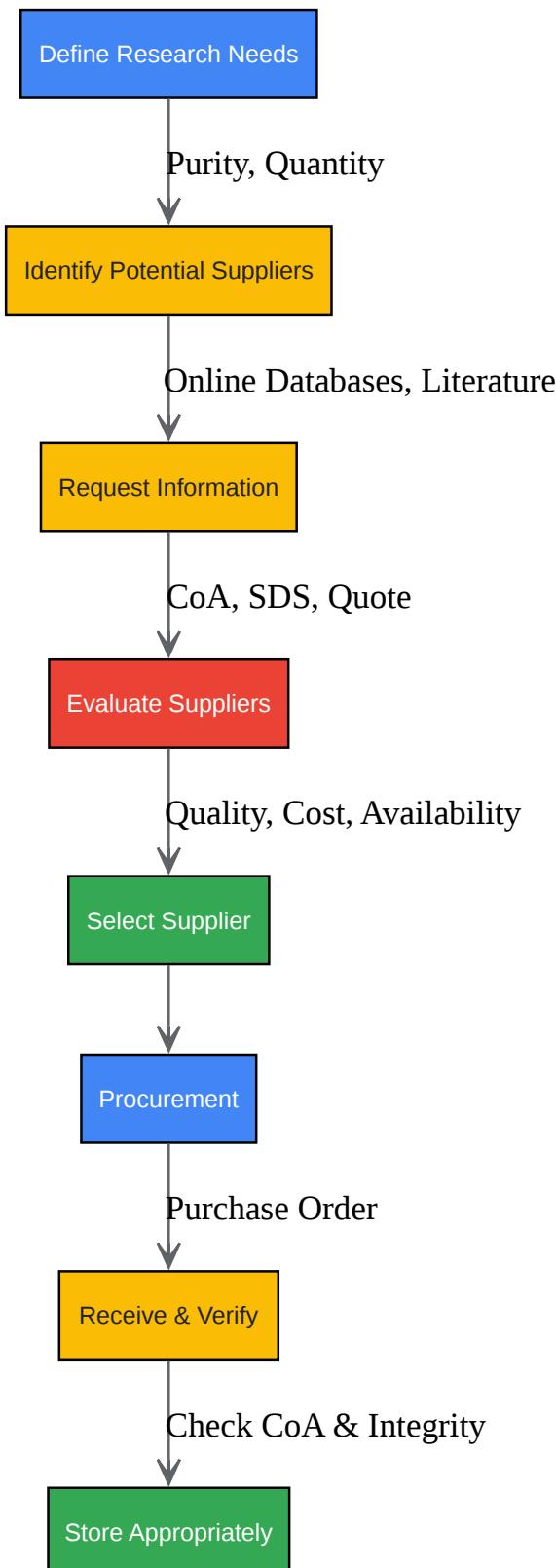
Mechanism of Action: Neuromuscular Blockade

Pancuronium bromide is a long-acting, non-depolarizing neuromuscular blocking agent.^[1] Its primary mechanism of action is the competitive antagonism of nicotinic acetylcholine receptors (nAChRs) at the neuromuscular junction.^{[2][3]}

Normally, the neurotransmitter acetylcholine (ACh) is released from the presynaptic nerve terminal and binds to nAChRs on the postsynaptic muscle membrane. This binding opens ion channels, leading to an influx of sodium ions, depolarization of the muscle cell membrane (end-plate potential), and subsequent muscle contraction.^{[2][4]}

Pancuronium, with a molecular structure that mimics acetylcholine, binds to the same nAChR sites without activating the receptor.[\[2\]](#)[\[4\]](#) This competitive inhibition prevents ACh from binding and initiating depolarization, thereby blocking neuromuscular transmission and resulting in skeletal muscle relaxation and paralysis.[\[2\]](#)[\[4\]](#) At higher concentrations, **pancuronium** can also have a presynaptic effect, depressing the release of acetylcholine from the nerve terminal. The reversal of this blockade can be achieved by increasing the concentration of acetylcholine at the neuromuscular junction, typically through the administration of acetylcholinesterase inhibitors like neostigmine.[\[1\]](#)





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